

# A Technical Guide to the Chemical Properties and Stability of Benzyl Alcohol-13C6

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## Compound of Interest

Compound Name: Benzyl alcohol-13C6

Cat. No.: B3064778

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## Introduction

**Benzyl alcohol-13C6** is a stable isotope-labeled form of benzyl alcohol where all six carbon atoms of the phenyl group have been substituted with the carbon-13 ( $^{13}\text{C}$ ) isotope. This isotopic labeling renders the molecule an invaluable tool for researchers, scientists, and drug development professionals. Its primary applications include its use as an internal standard for quantitative analysis by methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), and as a tracer in metabolic pathway elucidation and mechanistic studies.<sup>[1][2]</sup> The incorporation of  $^{13}\text{C}$  provides a distinct mass shift without significantly altering the chemical properties of the molecule, allowing for precise tracking and quantification in complex biological matrices.

## Core Chemical and Physical Properties

The physical and chemical properties of **Benzyl alcohol-13C6** are nearly identical to its unlabeled counterpart, with the primary difference being its molecular weight. The quantitative data for **Benzyl alcohol-13C6** are summarized in the table below.

Property	Value	Reference(s)
Chemical Name	Benzyl alcohol-(phenyl-13C6)	
Synonyms	Benzenemethanol-13C6	[1]
Molecular Formula	$^{13}\text{C}_6\text{H}_5\text{CH}_2\text{OH}$	
CAS Number	201740-95-6	
Molecular Weight	114.09 g/mol	
Appearance	Clear, colorless, oily liquid	[3][4]
Odor	Mild, pleasant, aromatic	[4][5]
Melting Point	-16 to -13 °C	
Boiling Point	203 to 205 °C	[6]
Density	1.102 g/mL at 25 °C	
Flash Point	96 °C (closed cup)	
Solubility	Moderately soluble in water (4 g/100 mL); miscible in alcohols and diethyl ether.[5][6]	
Isotopic Purity	≥98% to 99 atom % $^{13}\text{C}$	[1]
Chemical Purity	≥98%	[1]

## Stability and Storage

Proper handling and storage are critical to maintain the integrity and purity of **Benzyl alcohol-13C6**.

### Storage Recommendations

Condition	Pure Form	In Solvent	Reference(s)
Long-Term	-20°C (up to 3 years)	-80°C (up to 6 months)	[1]
Short-Term	4°C (up to 2 years)	-20°C (up to 1 month)	[1]

#### Key Stability Considerations:

- Oxidation: **Benzyl alcohol-13C6** slowly oxidizes in the presence of air to form benzaldehyde-13C6 and benzoic acid-13C6.[3][7] To mitigate this, it should be stored in a tightly sealed, airtight container, preferably under an inert atmosphere like nitrogen.[7]
- Light Sensitivity: The compound should be protected from light.[7]
- Hygroscopicity: Benzyl alcohol is hygroscopic and will absorb moisture from the air.[7][8] Storage in a dry, cool, and well-ventilated environment is essential.[3][9]
- Chemical Incompatibilities: It is incompatible with strong oxidizing agents, acids, and certain metals like aluminum and iron.[7][10] Violent decomposition can occur when heated with sulfuric acid, and exothermic polymerization can happen if heated with hydrogen bromide and an iron salt.[10]
- Thermal Stability: While stable under recommended storage conditions, it is a combustible liquid and vapors can form explosive mixtures with air.[7][11]

## Experimental Protocols for Quality Assessment

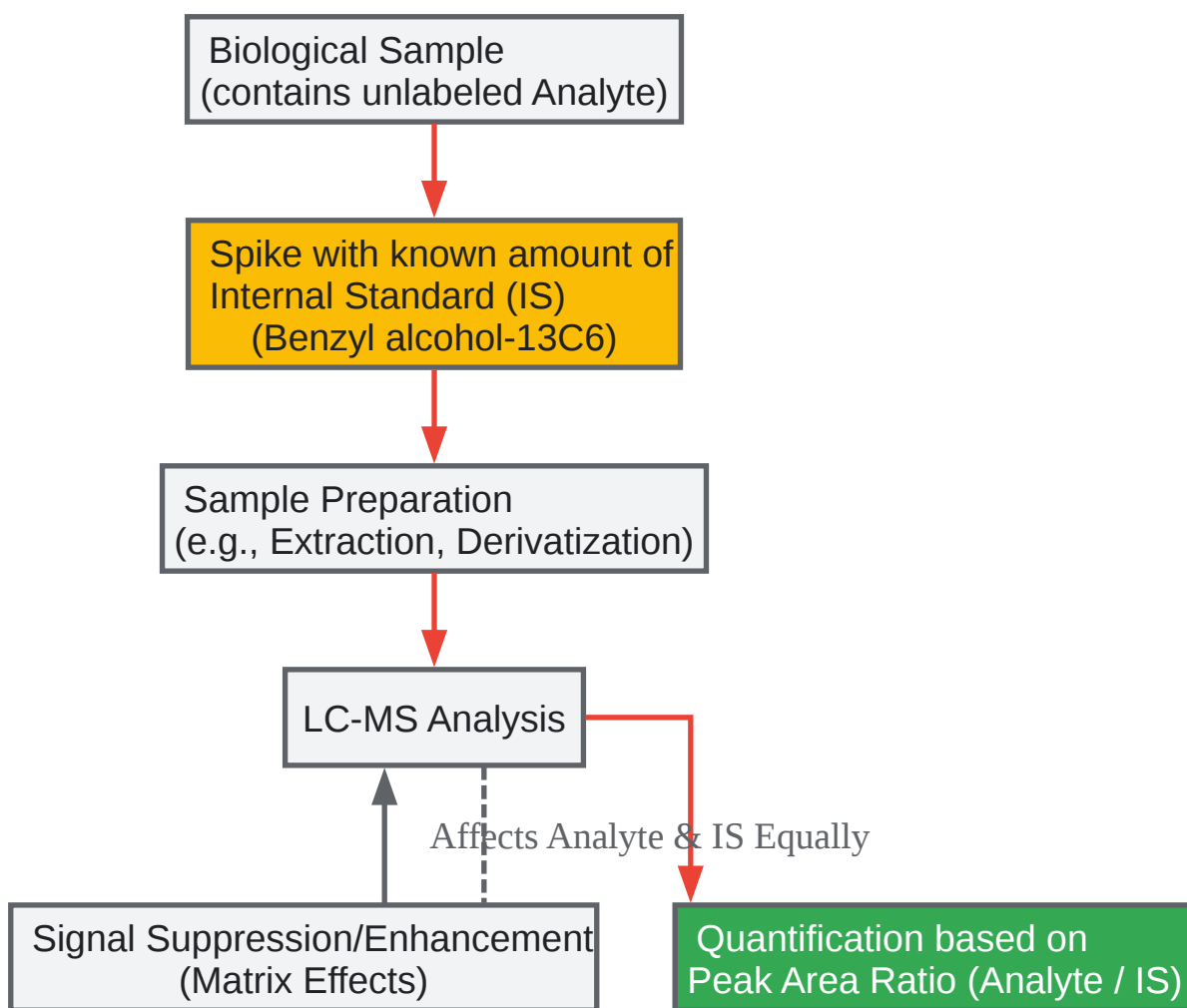
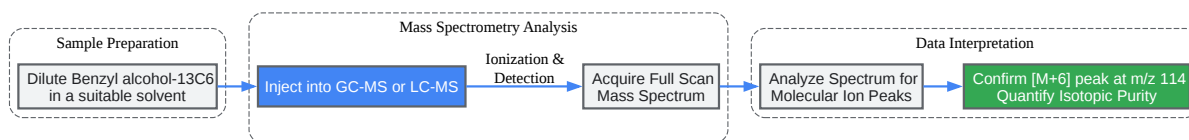
Confirming the isotopic enrichment and positional labeling is crucial for the reliable use of **Benzyl alcohol-13C6** in quantitative and tracer studies. Mass spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are the primary analytical techniques for this purpose.[2]

## Isotopic Enrichment Verification via Mass Spectrometry (MS)

Principle: The successful incorporation of six  $^{13}\text{C}$  atoms is confirmed by a +6 Da mass shift in the molecular ion peak compared to the unlabeled analog.

Methodology:

- **Sample Preparation:** Prepare a dilute solution of **Benzyl alcohol- $^{13}\text{C}_6$**  in a volatile solvent compatible with the ionization source (e.g., methanol or acetonitrile).
- **Instrument Setup:** Utilize a mass spectrometer (e.g., GC-MS or LC-MS) capable of resolving the molecular ion peaks.
- **Data Acquisition:** Acquire a full-scan mass spectrum. The unlabeled benzyl alcohol ( $\text{C}_7\text{H}_8\text{O}$ ) has a molecular weight of approximately 108.14 g/mol, corresponding to a molecular ion peak  $[\text{M}]^+$  at  $m/z$  108.
- **Data Analysis:** The mass spectrum of **Benzyl alcohol- $^{13}\text{C}_6$**  ( $^{13}\text{C}_6\text{H}_5\text{CH}_2\text{OH}$ ) should exhibit a dominant molecular ion peak  $[\text{M}+6]^+$  at  $m/z$  114. The isotopic purity is determined by comparing the relative intensity of the  $m/z$  114 peak to any residual signal at  $m/z$  108.



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